

A Technical Guide to the Physical and Chemical Characteristics of Humic Acid Salts

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Humic acid sodium salt*

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Humic substances (HS) are a class of complex, heterogeneous organic macromolecules formed from the decomposition of plant and animal residues in the environment[1][2]. They are major components of soil organic matter and are also found in peat, coal, and natural waters[1][3]. Based on their solubility in acidic and alkaline solutions, HS are fractionated into three main components: humic acid (HA), fulvic acid (FA), and humin[3][4].

- Humic Acid (HA): Insoluble in acidic conditions ($\text{pH} < 2$) but soluble at higher pH values[3].
- Fulvic Acid (FA): Soluble across the entire pH range[3].
- Humin: Insoluble in water at any pH value[3].

Humic acid salts, commonly known as humates, are formed when humic acids react with alkaline substances[2][5]. For instance, reacting HA with potassium hydroxide or sodium hydroxide produces potassium humate and sodium humate, respectively[6][7]. These salts often exhibit enhanced solubility and biological activity compared to their parent humic acids, making them subjects of interest in agriculture, environmental remediation, and increasingly, in biomedical and pharmaceutical research[5][8]. This guide provides a detailed overview of the core physical and chemical characteristics of humic acid salts, methodologies for their analysis, and insights into their biological activities.

Physical Characteristics

The physical properties of humic acid salts are largely governed by their complex, polydisperse nature. Molecular weight and solubility are two of the most critical parameters.

Molecular Weight

Humic substances do not have a defined molecular weight but rather a wide distribution of molecular sizes. This polydispersity is a result of their complex formation process[9][10]. The molecular weight can vary significantly depending on the source material, age, and the analytical technique used for measurement[10][11]. High-Pressure Size-Exclusion Chromatography (HPSEC) is a commonly employed technique for this characterization[12].

Generally, humic acids derived from soil and peat have higher average molecular weights than those from aquatic environments[11]. Leonardite, a form of oxidized lignite and a common source for commercial humates, contains humic acids with molecular weights that can range from 50,000 to over 1,000,000 Da[10].

Table 1: Typical Molecular Weight (MW) Ranges of Humic Substances

Humic Fraction	Source	Typical MW Range (Daltons)	Method	Reference(s)
Fulvic Acid	Aquatic & Soil	500 - 2,000	Small-Angle X-ray Scattering	[4]
Humic Acid	Aquatic	1,000 - >12,000	Small-Angle X-ray Scattering	[4]
Humic Acid	Soil	< 6,000 (Number Average)	Various	[11]
Humic Acid Salts	Technical Grade	2,000 - 500,000	Not Specified	[13]

| Humic Acid | General | 5,000 - 100,000+ | Various | [10] |

Solubility

The solubility of humic substances is determined by the balance between the number of ionizable functional groups (primarily carboxylic) and the molecular weight[11].

- Humic Acid: As a free acid, it is insoluble in water under acidic conditions but becomes soluble in alkaline solutions due to the deprotonation of its acidic functional groups[4].
- Humic Acid Salts (Humates): The type of cation significantly influences solubility.
 - Potassium Humate (KH) and Sodium Humate (NaH): These monovalent salts are generally water-soluble[5][6][14]. Some sources suggest sodium humate has higher solubility due to the easier hydration of sodium ions[6], while others report potassium humate is more effective in various soil conditions due to greater solubility[8]. The high water solubility of these salts makes them suitable for applications where rapid dissolution and availability are required[6][7].
 - Calcium and Magnesium Humates: Salts of divalent metals are typically insoluble in water[5].

Table 2: Comparative Solubility of Common Humic Acid Salts

Humic Acid Salt	Cation	General Water Solubility	Key Characteristics	Reference(s)
Sodium Humate	Na ⁺	High	Suitable for applications needing rapid dissolution[6].	[6]
Potassium Humate	K ⁺	High	Enriched with potassium, a key plant nutrient[7][8][15].	
Calcium Humate	Ca ²⁺	Insoluble	Forms stable complexes in soil.	[5]

| Magnesium Humate | Mg²⁺ | Insoluble | Contributes to soil structure. | [5] |

Chemical Characteristics

The chemical nature of humic acid salts is defined by their elemental composition and the array of functional groups present on their molecular framework.

Elemental Composition

Humic acids are primarily composed of carbon, hydrogen, oxygen, and nitrogen[16][17]. The exact composition varies with the source, with soil and peat-derived humic substances generally having higher oxygen and nitrogen content compared to those from coal[11]. Fulvic acids typically have a lower carbon content and a higher oxygen content than humic acids, which is consistent with their higher density of acidic functional groups[16].

Table 3: Typical Elemental Composition (% of oven-dried sample) of Humic and Fulvic Acids

Element	Humic Acid (from Soil)	Fulvic Acid (from Soil)	Humic Acid (Commercial)	Reference(s)
Carbon (C)	51.14 - 55.37%	40.57 - 43.96%	53.1%	[16][17]
Hydrogen (H)	3.75 - 4.68%	3.42 - 3.81%	4.7%	[16][17]
Nitrogen (N)	3.69 - 4.16%	2.24 - 2.94%	4.6%	[16][17]

| Oxygen (O) | 36.81 - 40.02% | 50.38 - 52.68% | 37.6% | [16][17] |

Functional Groups and Acidity (pKa)

The chemical reactivity and biological activity of humic acid salts are largely attributed to their abundance of oxygen-containing functional groups, primarily carboxylic (-COOH) and phenolic (-OH) groups[11][18]. These groups confer weak acidic properties to the molecules and are responsible for their cation exchange capacity and ability to chelate metal ions[5][19][20].

The acidity of these functional groups is characterized by their pKa values. Potentiometric titration is the standard method for determining the concentration and pKa of these groups[21]

[22]. Humic substances behave as mixtures of polyprotic acids, with pKa values typically falling into two main ranges:

- Carboxylic Groups: pKa values are generally around 4[11][23].
- Phenolic Groups: pKa values are higher, typically around 8-9[11][23].

Table 4: Reported pKa Values of Humic Acids from Various Sources

Source of Humic Acid	pKa Value(s)	Attributed Functional Group(s)	Reference(s)
General Humic Acid	~4	Carboxyl	[11]
General Humic Acid	~8	Phenolic	[11]
Soil (Surface)	2.50	Carboxylic dominant	[23][24]
Soil (15 cm depth)	3.1 and 7.5	Carboxylic and Phenolic	[23][24]

| Soil (30 cm depth) | 5.2 | Carboxylic / p-hydroxy benzoic acid-like | [23][24] |

Spectroscopic Characterization

Spectroscopic techniques are essential for elucidating the structural features of complex humic molecules.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectra of humic substances are generally featureless, showing a monotonic decrease in absorbance as the wavelength increases from the UV to the visible range[25][26]. This is due to the overlapping absorbance of numerous chromophores within the complex mixture[27].

Despite the lack of sharp peaks, the spectra provide valuable information:

- Aromaticity: Absorbance in the 260-280 nm range is often associated with the presence of aromatic rings (lignin and quinone moieties)[25][26].

- Degree of Humification: Ratios of absorbances at different wavelengths are used as indices of humification and molecular complexity. A commonly used ratio is E4/E6 (absorbance at 465 nm / absorbance at 665 nm)[25][28]. A lower E4/E6 ratio generally indicates a higher degree of aromatic condensation and larger molecular size.

Table 5: Key UV-Vis Spectroscopic Parameters for Humic Substances

Parameter	Wavelengths (nm)	Interpretation	Reference(s)
UV254	254	Indicates aromaticity and unsaturated bonds	[29]
UV280	280	Associated with lignin and quinone moieties	[25]

| E4/E6 Ratio | 465 / 665 | Index of humification; lower values suggest higher aromaticity and molecular weight |[25][28] |

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the main functional groups present in humic acid salts. A typical FT-IR spectrum of a humic substance will show broad absorption bands corresponding to various functional groups, confirming the complex and heterogeneous nature of the material[17][20]. Key bands include those for hydroxyl (-OH), aliphatic C-H (-CH₂, -CH₃), carboxyl (-COOH), and amide (-NH₂) groups[17][20].

Biological Activity and Signaling Pathways

Humic acid salts are recognized as potent biostimulants that can enhance plant growth and improve resilience to stress[1][19][30]. These effects are mediated through complex signaling pathways. For drug development professionals, understanding these plant-based mechanisms can provide models for how complex natural products interact with cellular systems.

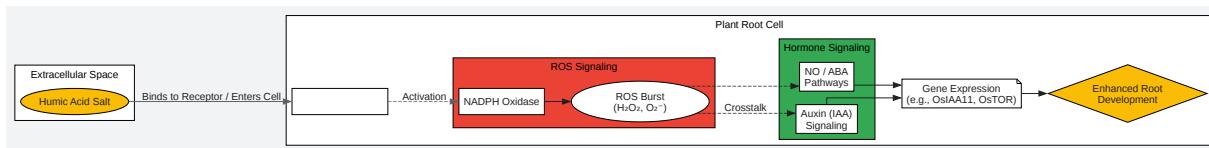
The biological activity of humic substances is linked to their ability to induce hormone-like responses, particularly auxin-like activity, which promotes root development[20][31]. Recent

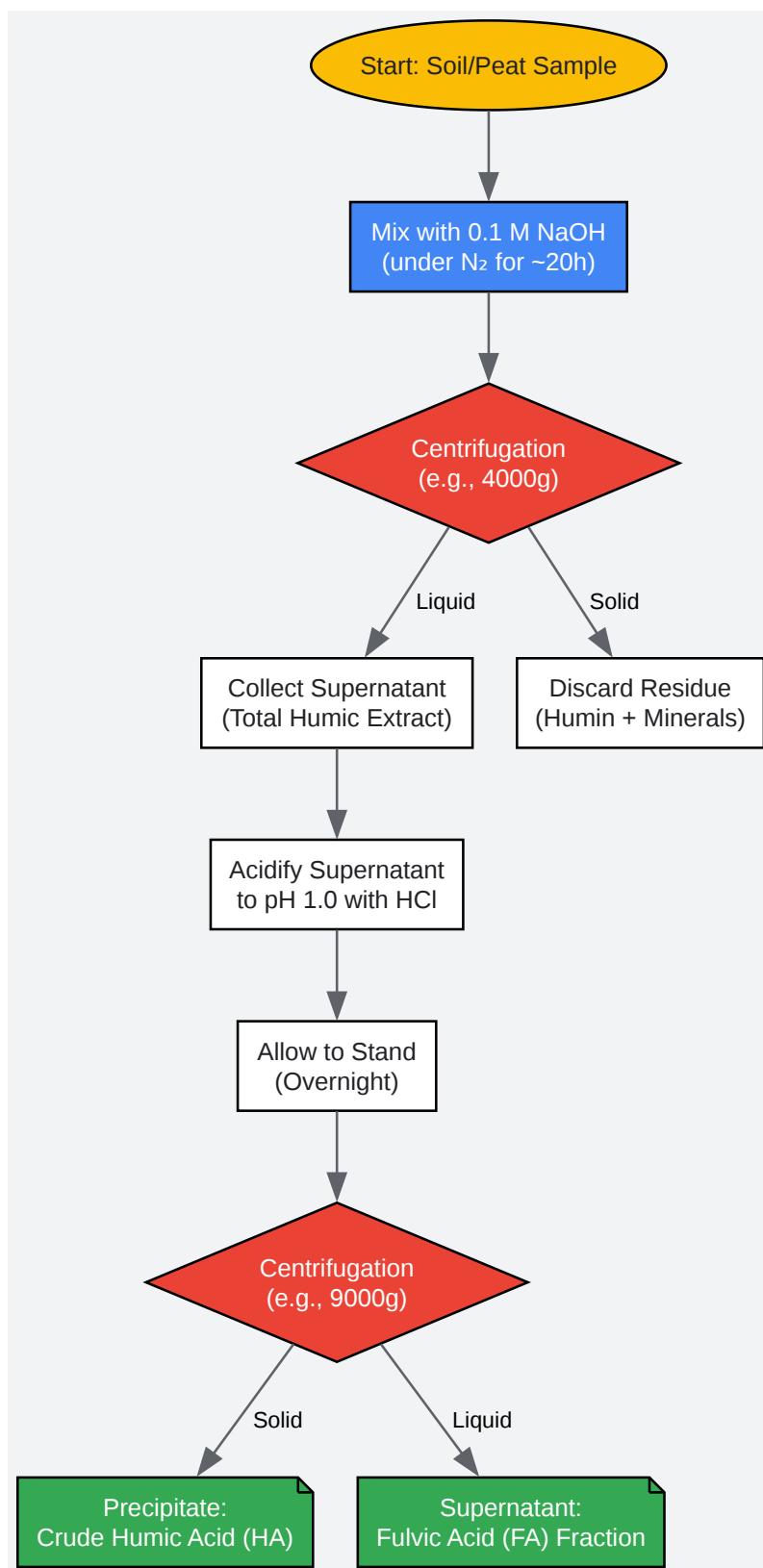
studies indicate that humic acids trigger a cascade involving reactive oxygen species (ROS) and hormonal signaling[32][33].

Key Signaling Events:

- **ROS Production:** Application of humic acid can lead to a controlled increase in ROS (e.g., H_2O_2 , O_2^-) in plant roots[32].
- **ROS as Signaling Molecules:** Instead of causing oxidative damage, these ROS act as secondary messengers[32][33].
- **Hormone Pathway Crosstalk:** The ROS signal interacts with and modulates plant hormone signaling pathways, including those for auxin (IAA), abscisic acid (ABA), and nitric oxide (NO)[32][33].
- **Gene Expression:** This crosstalk leads to the upregulation of genes involved in root growth, development, and nutrient transport[32].

Below is a diagram illustrating this proposed signaling pathway in a plant root cell.



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